

Synonyms for 1-Pyrenamine (e.g., 1-aminopyrene, 3-aminopyrene)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pyrenamin

Cat. No.: B7737337

[Get Quote](#)

An In-Depth Technical Guide to 1-Pyrenamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Pyrenamine**, a versatile aromatic amine with significant applications in research and development. It covers its nomenclature, physicochemical properties, detailed experimental protocols for its synthesis and purification, and key applications.

Nomenclature and Synonyms

1-Pyrenamine is known by a variety of names in scientific literature and commercial catalogs. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing. The systematic IUPAC name for this compound is pyren-1-amine.^[1]

Commonly used synonyms include:

- 1-Aminopyrene^[1]
- 3-Aminopyrene^{[1][2][3][4][5][6]}
- **1-PYRENAMINE**^[1]
- Pyren-1-ylamine^[1]

- [alpha-Aminopyrene](#)^[1]
- [Pyrene, amino-](#)^{[3][4]}
- [Aminopyrene](#)^[3]
- [Pyrenamine](#)^[1]

Key identification numbers are:

- CAS Number: 1606-67-3^{[1][2][4][7]}
- EC Number: 216-521-3^[8]
- UNII: LUW9EO1681^[8]

Physicochemical Properties

The properties of **1-Pyrenamine** are critical for its application in experimental settings. It typically appears as colorless crystals or a yellow to green powder.^{[1][2][8]} A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₁ N	^{[1][2][3][4]}
Molecular Weight	217.27 g/mol	^{[2][3][5]}
Melting Point	115-118 °C	^{[1][2][9]}
Boiling Point	728.87 K (~455.72 °C) (Joback Method)	^[3]
Water Solubility	Insoluble (0.576 mg/L at 25 °C)	^{[9][10]}
logP (Octanol/Water)	4.166 - 4.31	^{[1][3]}
pKa	2.91 (in 50% aqueous EtOH)	^[9]
Appearance	Colorless crystals; Yellow to green powder	^{[1][2][8]}

Experimental Protocols

Detailed and reliable experimental procedures are essential for obtaining high-purity **1-Pyrenamine** for research and development.

A common and effective method for synthesizing 1-Aminopyrene is through the reduction of its nitro precursor, 1-Nitropyrene.

Materials and Reagents:

- 1-Nitropyrene
- 10% Palladium on Carbon (Pd/C)
- Ethanol
- Tetrahydrofuran (THF)
- Hydrazine monohydrate
- Nitrogen gas supply
- Standard reflux apparatus (three-neck round-bottomed flask, condenser, stirring bar)

Procedure:

- Set up a 250-mL three-neck round-bottomed flask with a magnetic stirring bar, a reflux condenser, and a nitrogen inlet.
- Under a nitrogen atmosphere, add 12.4 g (50 mmol) of 1-Nitropyrene and 0.15 g of 10% Pd/C to the flask.
- Add 80 mL of ethanol and 40 mL of THF to dissolve/suspend the reactants.
- Heat the suspension to reflux.
- Once refluxing, slowly add 6.5 mL of hydrazine monohydrate to the mixture.

- Continue stirring the solution at reflux temperature until the reaction is complete (reaction progress can be monitored by Thin Layer Chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the Pd/C catalyst.
- Remove the solvents (ethanol and THF) from the filtrate under reduced pressure (rotary evaporation) to yield the crude 1-Aminopyrene product.
- Proceed with purification as described below.

(Protocol adapted from a documented synthesis procedure.[\[11\]](#))

To achieve high purity, suitable for applications such as fluorescence studies or pharmaceutical synthesis, the crude product should be purified. Crystallization from hexane is a standard and effective method.[\[9\]](#)

Materials and Reagents:

- Crude 1-Aminopyrene
- Hexane
- Erlenmeyer flask
- Heating source (hot plate)
- Filtration apparatus (Büchner funnel, filter paper)

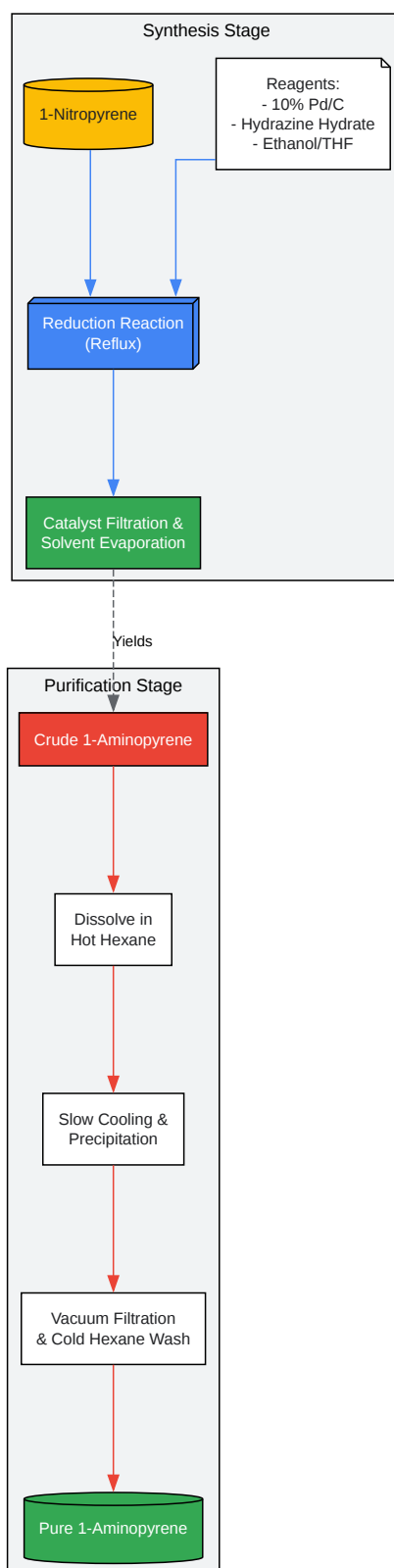
Procedure:

- Transfer the crude 1-Aminopyrene solid to an Erlenmeyer flask.
- Add a minimal amount of hot hexane to dissolve the solid completely. Ensure the hexane is near its boiling point to maximize solubility.

- Once fully dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling encourages the formation of larger, purer crystals.
- For maximum yield, place the flask in an ice bath or refrigerator to further decrease the solubility of the product.
- Collect the resulting crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold hexane to remove any remaining impurities.
- Dry the purified crystals under vacuum to remove residual solvent. The final product should be yellow needles with a melting point of 117-118 °C.^[1]

Experimental Workflow Visualization

The following diagram illustrates the logical flow from the starting material to the final, purified product.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of 1-Aminopyrene.

Core Applications

1-Pyrenamine is a valuable compound in several scientific fields due to its unique fluorescent properties and reactive amine group.

- **Fluorescent Probes and Biosensors:** It serves as a foundational molecule for creating fluorescent probes used in biological imaging to monitor cellular processes in real-time.[\[2\]](#)
- **Organic Synthesis:** The primary amine group makes it a versatile precursor for synthesizing more complex molecules, including other fluorescent probes like 1-Azidopyrene and N-(1-Pyrene)iodoacetamide.[\[10\]](#)
- **Pharmaceutical Development:** It is used in the synthesis of pharmaceutical intermediates, contributing to the development of new therapeutic drugs.[\[2\]](#)
- **Materials Science:** 1-Aminopyrene can be integrated into metal-organic frameworks (MOFs) to create efficient photocatalytic systems. It is also incorporated into polymer formulations to enhance their thermal stability and mechanical properties.[\[2\]](#)
- **Analytical and Environmental Chemistry:** It is employed as a reagent in analytical techniques like spectrophotometry and in methods for detecting polycyclic aromatic hydrocarbons (PAHs) in environmental samples.[\[2\]](#)

Safety and Handling

1-Aminopyrene is classified as harmful if swallowed (Acute Toxicity 4, Oral) and may cause skin irritation.[\[1\]](#)

- **Handling:** Use with adequate ventilation, preferably in a chemical fume hood. Minimize dust generation. Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[12\]](#)[\[13\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry place, away from strong oxidizing agents.[\[9\]](#)[\[13\]](#)
- **Spills:** In case of a spill, sweep up the solid material, avoiding dust creation, and place it into a suitable container for disposal.[\[12\]](#)

- First Aid: If swallowed, rinse the mouth and seek immediate medical attention.[10][13] If inhaled, move to fresh air.[12] In case of skin or eye contact, rinse thoroughly with water.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Aminopyrene | C₁₆H₁₁N | CID 15352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. chemeo.com [chemeo.com]
- 4. 1-Aminopyrene [webbook.nist.gov]
- 5. parchem.com [parchem.com]
- 6. 1-Aminopyrene 97 1606-67-3 [sigmaaldrich.com]
- 7. 1-Aminopyrene [webbook.nist.gov]
- 8. materials.alfachemic.com [materials.alfachemic.com]
- 9. 1-Aminopyrene | 1606-67-3 [chemicalbook.com]
- 10. 1-Aminopyrene, 97% 0.5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 11. rsc.org [rsc.org]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Synonyms for 1-Pyrenamine (e.g., 1-aminopyrene, 3-aminopyrene)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7737337#synonyms-for-1-pyrenamine-e-g-1-aminopyrene-3-aminopyrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com